

Application Notes and Protocols for In Vivo Evaluation of Sanggenofuran B

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Compound of Interest

Compound Name: Sanggenofuran B

Cat. No.: B592932

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Introduction

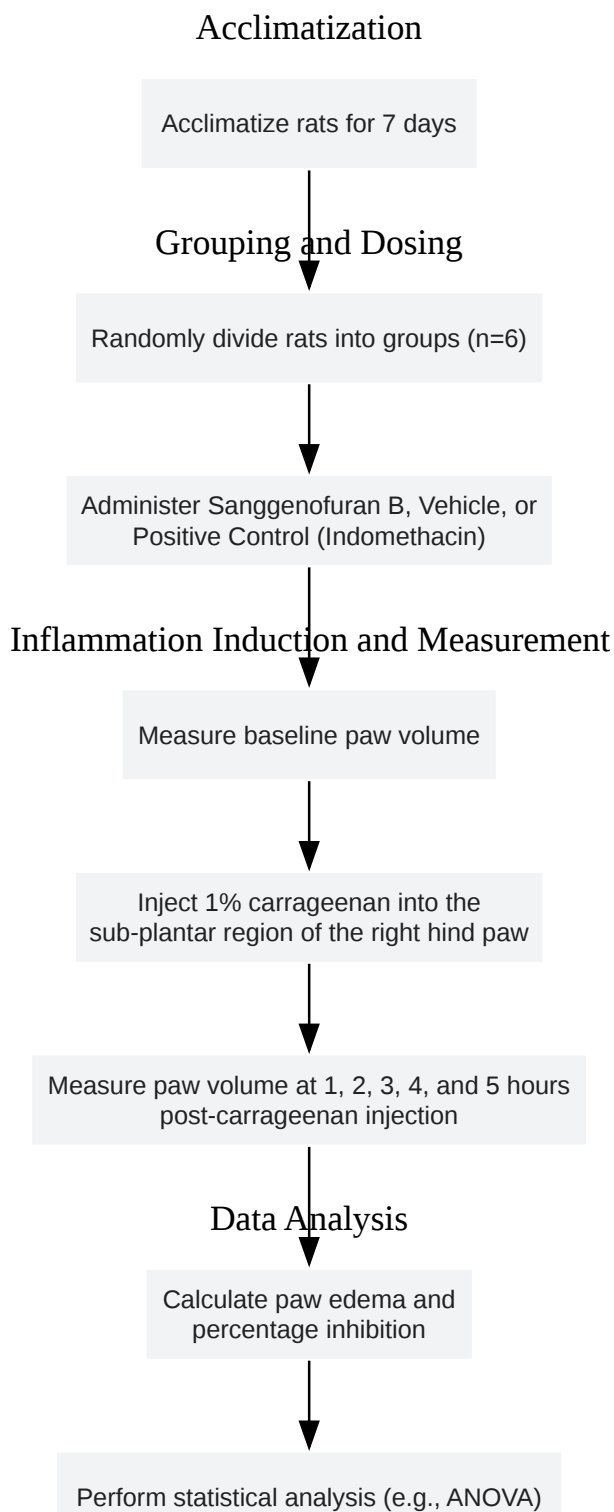
Sanggenofuran B is a natural phenolic compound isolated from plants of the *Morus* genus, such as *Morus yunnanensis*. While specific biological activities of **Sanggenofuran B** are not extensively documented, its core structure, a benzofuran, is associated with a wide range of pharmacological properties, including anti-inflammatory and anticancer activities.^{[1][2][3][4]} Furthermore, other structurally related isoprenylated phenolic compounds isolated from the *Morus* species have demonstrated significant anti-inflammatory effects. For instance, compounds like Kuwanon T and Sanggenon A from *Morus alba* have been shown to exert their anti-inflammatory action by modulating the NF-κB and HO-1/Nrf2 signaling pathways.^{[5][6][7][8]} Another related compound, Mulberrofuran K from *Morus bombycis*, inhibits inflammatory responses by suppressing the NF-κB and ERK1/2 pathways.^[9]

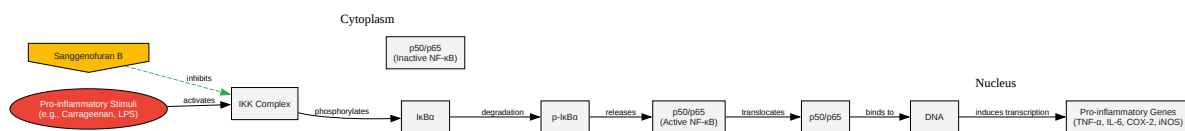
Given the chemical nature of **Sanggenofuran B** and the bioactivity of related compounds, it is hypothesized that **Sanggenofuran B** possesses anti-inflammatory properties. These application notes provide a detailed protocol for an in vivo experimental model to test this hypothesis using the well-established carrageenan-induced paw edema model in rats, a standard method for evaluating acute inflammation.^{[10][11][12][13][14]}

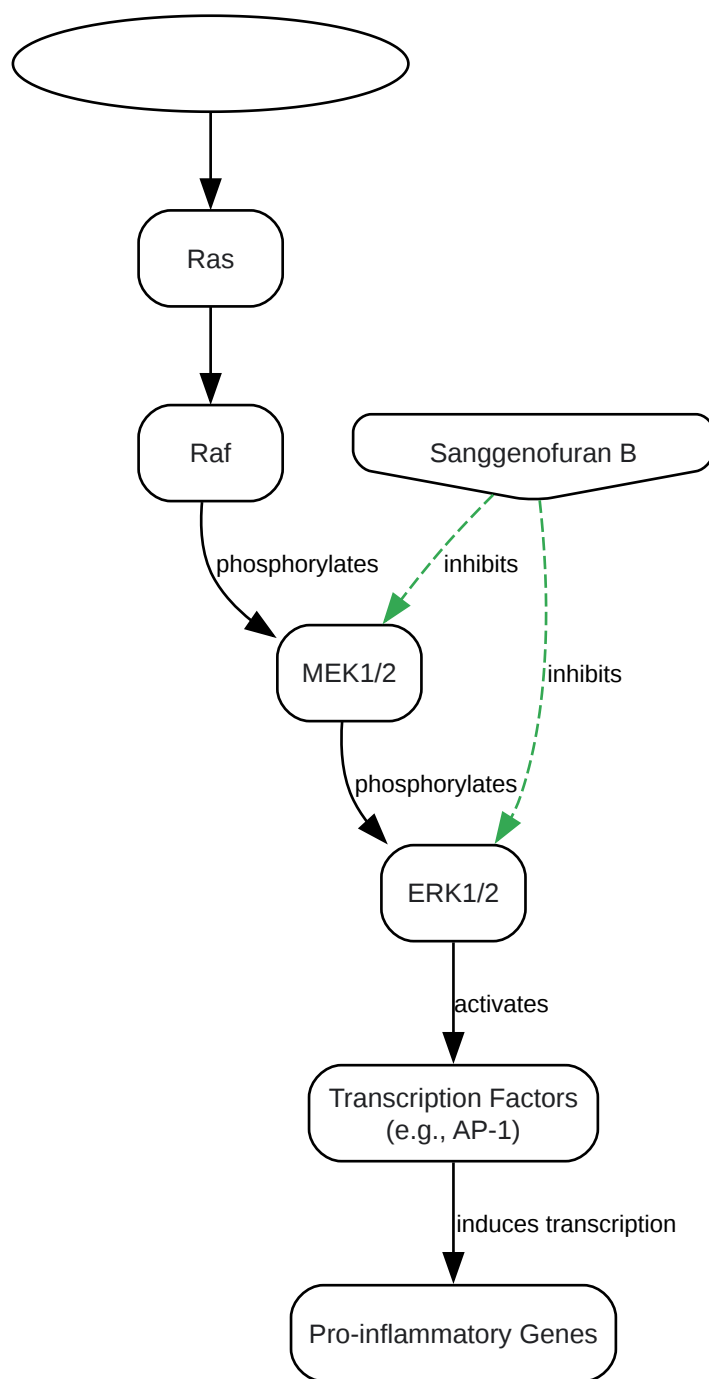
Experimental Model: Carrageenan-Induced Paw Edema in Rats

This model is a widely used and reliable method for screening the anti-inflammatory activity of novel compounds.^{[10][11][12][13][14][15]} Injection of carrageenan, a phlogistic agent, into the rat paw induces a localized inflammatory response characterized by edema, which can be quantified to assess the efficacy of an anti-inflammatory agent.^[14]

Experimental Workflow







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